

Summary of Quantitative Data on Calpeptin

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Calpeptin

CAS No.: 117591-20-5

Cat. No.: S548332

Get Quote

Disease Model / System	Key Findings / Effect Size	Experimental Context	Citation
Pancreatic Cancer	↓ Tumor volume (P=0.0473); ↓ Tumor weight (P=0.0471); ↓ Proliferation, migration, invasion (P=0.017-0.035)	Mouse xenograft model; <i>In vitro</i> functional assays	[1]
SARS-CoV-2 Infection	CatL Ki = 131 pM; VERO E6 EC50 = 183 nM; ↓ Viral load in hamster trachea at 1 mg/kg	Enzyme inhibition; Cell infection assay; <i>In vivo</i> hamster model	[2] [3]
Acute Kidney Injury (AKI)	↓ Serum creatinine & BUN; ↓ Tubular injury score; ↑ Klotho protein	Mouse ischemia/reperfusion model	[4]
Parkinson's Disease Models	↓ Pro-inflammatory cytokines (TNF- α , IL-6); ↓ ROS generation; Improved cell viability	BV2 microglial & VSC-4.1 motoneuron cells	[5]
TET Protein Stability	Extended TET2 half-life from ~10 hrs to ~16 hrs	Cycloheximide chase assay in 293T cells	[6]
Erythroid Differentiation	Strong induction of adult α - and β -globin gene expression	Murine erythroleukemia (MEL) cells	[7]

Detailed Experimental Protocols

To help you implement these findings in your research, here are the methodologies for key experiments cited above.

In Vivo Mouse Model of Pancreatic Cancer [1]

- **Cell Implantation:** Subcutaneously transplant 1×10^6 SW1990 pancreatic cancer cells alone (left flank) or mixed with 1×10^6 immortalized pancreatic stellate cells (iPSCs) (right flank) into 5-week-old female nude mice.
- **Treatment Regimen:** One week post-implantation, randomly divide mice into two groups (n=5/group). Administer either 0.04 mg **Calpeptin** in DMSO/PBS or vehicle control (DMSO/PBS) via intraperitoneal injection, three times per week for four weeks.
- **Endpoint Analysis:** On day 35, euthanize mice, excise and weigh tumors. Calculate tumor volume using the formula: $\pi/6 \times (L \times W \times W)$, where L is the largest diameter and W is the smallest diameter. Perform immunohistochemical analysis for α -SMA, periostin, and PCNA on tumor sections.

In Vitro Cell Functional Assays (Proliferation, Migration, Invasion) [1]

- **Cell Viability/Proliferation Assay:** Plate 1,000 PCCs or PSCs per well in 96-well plates. After adhesion, treat with **Calpeptin** (0-80 μ M) in DMEM with 10% FBS. Incubate and measure viability at designated time points (e.g., day 0, 1, 3, 5) using a standard CellTiter-Glo or MTT assay.
- **Migration & Invasion Assay:** Use transwell or Boyden chambers. For invasion assays, coat membranes with Matrigel. Seed serum-starved cells in the upper chamber with **Calpeptin**. Place medium with 10% FBS (or other chemoattractants) in the lower chamber. After incubation (e.g., 24-48 hours), fix cells that migrated/invaded to the lower membrane, stain, and count under a microscope.

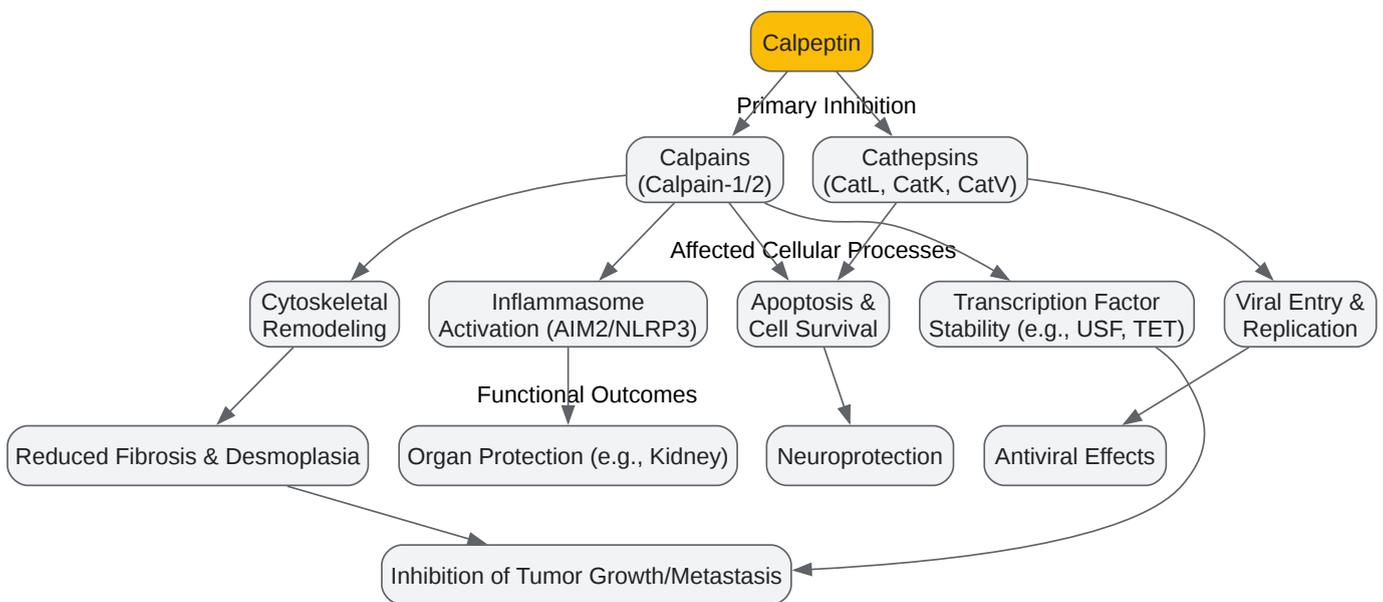
Enzyme Inhibition Assays for Cathepsins and Mpro [2] [3]

- **Procedure:** Incubate the target protease (e.g., human Cathepsin L, Cathepsin K, or SARS-CoV-2 Mpro) with a fluorogenic substrate in an appropriate reaction buffer.
- **Inhibition Kinetics:** Pre-incubate the enzyme with a range of **Calpeptin** concentrations (e.g., from pM to μ M) for a set time before adding the substrate.

- **Data Analysis:** Monitor the reaction in real-time using a fluorescence plate reader. Calculate the initial reaction rates. Determine the inhibition constant (K_i) by fitting the data to an appropriate model for tight-binding or covalent inhibitors.

Mechanism of Action and Signaling Pathways

Calpeptin's effects are mediated primarily through the inhibition of calpains and cathepsins, impacting multiple downstream pathways.



Click to download full resolution via product page

Summary of **Calpeptin's** primary molecular targets and the downstream cellular processes they influence, leading to its diverse therapeutic effects.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Calpain inhibitor calpeptin suppresses pancreatic cancer ... [pmc.ncbi.nlm.nih.gov]
2. Calpeptin is a potent cathepsin inhibitor and drug candidate ... [pmc.ncbi.nlm.nih.gov]
3. Calpeptin is a potent cathepsin inhibitor and drug ... [nature.com]
4. Calpain Inhibitor Calpeptin Alleviates Ischemia/ ... [frontiersin.org]
5. Neuroprotective Effects of Calpain Inhibition in Parkinson's ... [mdpi.com]
6. Regulation of TET Protein Stability by Calpains - PMC [pmc.ncbi.nlm.nih.gov]
7. Calpeptin Increases the Activity of Upstream Stimulatory ... [sciencedirect.com]

To cite this document: Smolecule. [Summary of Quantitative Data on Calpeptin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548332#calpain-inhibitor-calpeptin>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com